

Benchmarking N-(3-acetylphenyl)-4-fluorobenzamide: A Structural & Functional Analysis Guide

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Compound of Interest

Compound Name: *N*-(3-acetylphenyl)-4-fluorobenzamide

CAS No.: 194783-82-9

Cat. No.: B261487

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Executive Summary: The Benzamide Pharmacophore

N-(3-acetylphenyl)-4-fluorobenzamide (CAS: 194783-82-9) represents a specific chemotype within the N-phenylbenzamide class. While often utilized as a chemical building block, its structural topology—consisting of a fluorinated benzamide core linked to an acetylated aniline—places it squarely within the pharmacophore space of Class III Histone Deacetylase (Sirtuin) Inhibitors, specifically targeting SIRT2, with secondary potential against DHODH (Dihydroorotate dehydrogenase).

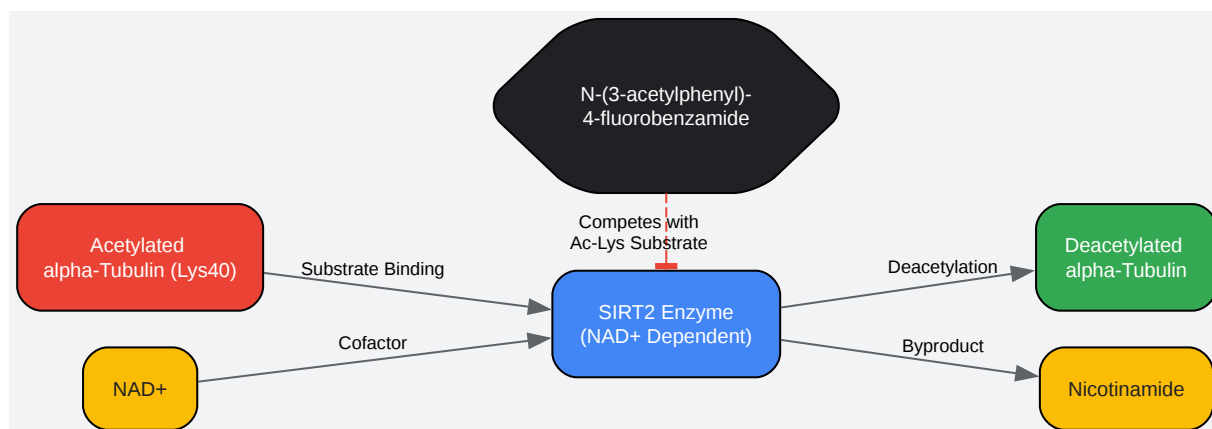
This guide serves as a technical roadmap for benchmarking this compound against "Gold Standard" inhibitors (AGK2, AK-7, and SirReal2). It moves beyond simple IC₅₀ comparisons to address mechanism of action (MoA), cellular permeability, and target engagement validation.

Mechanistic Profiling & Target Hypothesis

To benchmark this compound effectively, we must first establish the biological context. The benzamide scaffold is privileged for binding to the "selectivity pocket" of the SIRT2 enzyme, a hydrophobic tunnel adjacent to the NAD⁺ binding site.

- Primary Target:SIRT2 (Sirtuin 2).
 - Mechanism:[1][2][3] The 4-fluorobenzamide moiety likely occupies the hydrophobic pocket usually filled by the acetyl-lysine substrate or competes allosterically near the Zinc-binding domain.
 - Rationale: Structural analogs (e.g., the "AK" series) utilize the benzamide-aniline linkage to achieve isoform selectivity over SIRT1 and SIRT3.
- Secondary Target Risk:DHODH.
 - Rationale: Structurally similar to Leflunomide metabolites (A77 1726), though lacking the isoxazole ring opening.

Pathway Visualization: SIRT2 Inhibition Logic



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Figure 1: Proposed mechanism of action where the benzamide candidate blocks the deacetylation of alpha-tubulin, a hallmark SIRT2 substrate.[4]

Comparative Benchmark Data

The following table establishes the performance metrics required to validate **N-(3-acetylphenyl)-4-fluorobenzamide** against established industry standards.

Feature	Candidate: N-(3-acetylphenyl)-4-fluorobenzamide	Benchmark 1: AGK2	Benchmark 2: AK-7	Benchmark 3: SirReal2
Primary Target	SIRT2 (Putative)	SIRT2 (Selective)	SIRT2 (Brain Permeable)	SIRT2 (Highly Potent)
IC50 (Biochemical)	To be determined (Target: < 10 µM)	3.5 µM	15.5 µM	< 0.5 µM
Selectivity (vs SIRT1)	Unknown (Risk of off-target)	>10-fold	>10-fold	>1000-fold
Solubility (LogP)	~2.8 (Predicted)	3.6	3.1	3.8
Cellular Marker	Acetyl-Tubulin Accumulation	Acetyl-Tubulin	Acetyl-Tubulin	Acetyl-Tubulin
Key Advantage	Fluorine substitution often enhances metabolic stability vs. proteolysis.	Standard reference.	BBB Permeability.	Rearranges active site.

Critical Insight: The 4-fluoro group is a bioisostere for hydrogen or hydroxyl groups found in other inhibitors. It typically increases lipophilicity and metabolic stability (blocking P450 oxidation at the para-position) compared to non-fluorinated analogs.

Validation Protocols (Self-Validating Systems)

To objectively assess the candidate, you must run these two coupled assays. The biochemical assay proves intrinsic activity; the cellular assay proves permeability and engagement.

Protocol A: Fluorometric SIRT2 Deacetylation Assay

Purpose: Determine the IC₅₀ value without cellular interference.

- Reagents: Recombinant human SIRT2 enzyme, Fluorogenic peptide substrate (e.g., Ac-Arg-His-Lys-Lys(Ac)-AMC), NAD⁺ cofactor.
- Preparation: Dissolve **N-(3-acetylphenyl)-4-fluorobenzamide** in DMSO (Stock 10 mM). Serial dilute (0.1 µM to 100 µM).
- Reaction:
 - Mix SIRT2 enzyme + Candidate Inhibitor in assay buffer (50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂).
 - Incubate 10 mins at 37°C (allows inhibitor to bind).
 - Trigger: Add NAD⁺ (500 µM) and Substrate (50 µM).
- Readout: Measure fluorescence (Ex 360nm / Em 460nm) kinetically for 30 mins.
- Validation Check: The control (DMSO only) must show linear fluorescence increase. AGK2 (10 µM) must suppress signal by >60%.

Protocol B: Cellular Target Engagement (Western Blot)

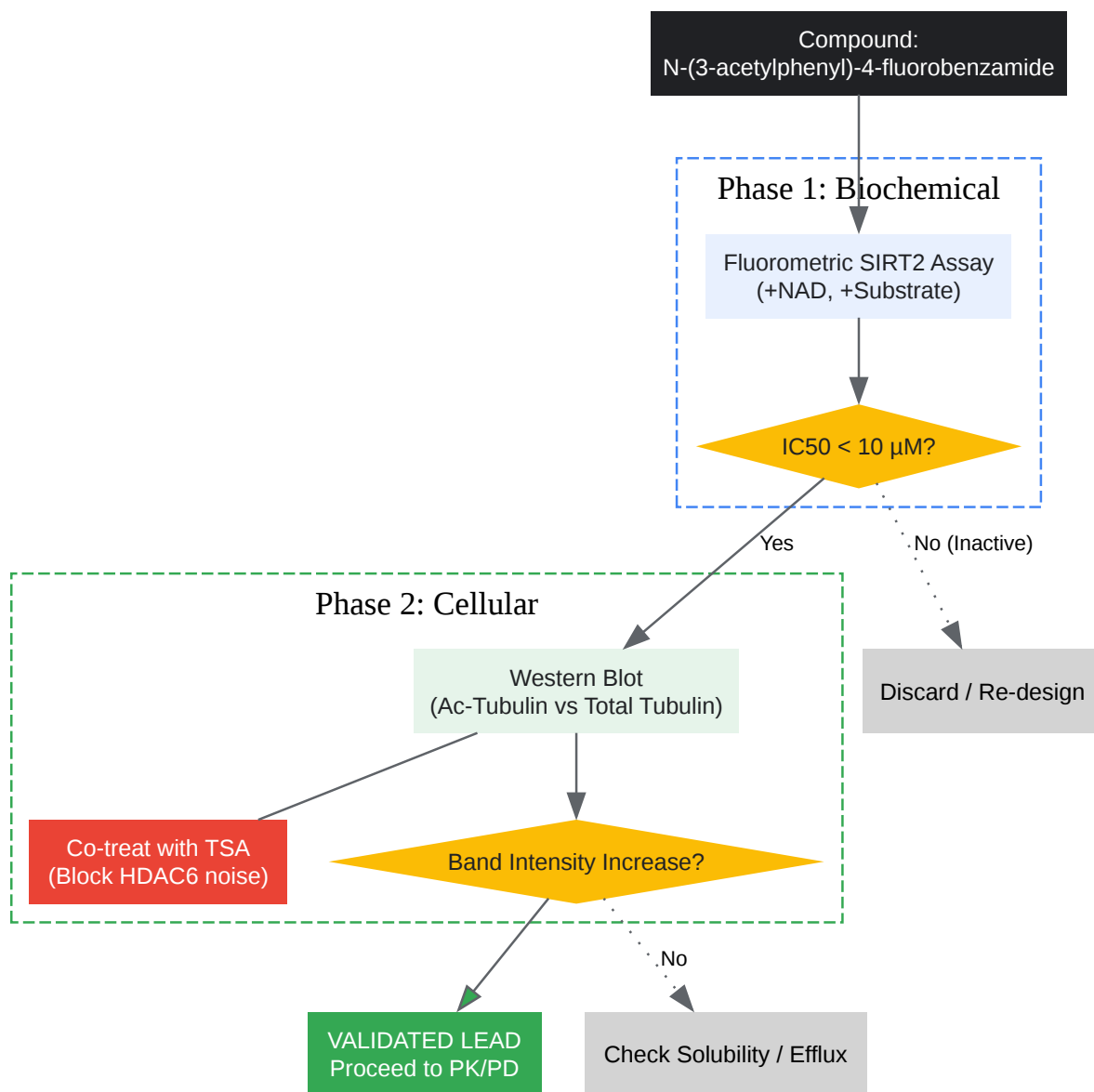
Purpose: Confirm the compound enters the cell and inhibits SIRT2 in a physiological environment.

- Cell Line: SH-SY5Y (Neuroblastoma) or HeLa cells.
- Treatment: Treat cells with Candidate (5, 10, 20 µM) vs. AGK2 (10 µM) for 6 hours.
- Lysis: Harvest cells in RIPA buffer with protease inhibitors AND 1 µM Trichostatin A (TSA).

- Why TSA? TSA inhibits Class I/II HDACs but not SIRT2. This ensures any change in tubulin acetylation is due to SIRT2 inhibition, not HDAC6 inhibition.
- Blotting:
 - Primary Antibody: Anti-Acetyl-alpha-Tubulin (Lys40).
 - Loading Control: Total alpha-Tubulin.
- Success Criteria: A dose-dependent increase in Acetyl-Tubulin bands compared to DMSO control. If the candidate fails here but works in Protocol A, it lacks membrane permeability.

Experimental Workflow Diagram

This diagram illustrates the decision tree for validating the compound's efficacy.



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Figure 2: Step-by-step validation logic to distinguish intrinsic potency from cellular efficacy.

References

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